

## 1-Tetracosanol solubility in organic solvents

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An In-Depth Technical Guide to the Solubility of 1-Tetracosanol in Organic Solvents

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### Introduction

**1-Tetracosanol**, also known as lignoceryl alcohol, is a 24-carbon straight-chain fatty alcohol with the chemical formula CH<sub>3</sub>(CH<sub>2</sub>)<sub>23</sub>OH. Its significant chain length imparts distinct physicochemical properties, making its solubility behavior a critical parameter in various applications, including pharmaceuticals, cosmetics, and material science. This technical guide provides a comprehensive overview of the solubility of **1-tetracosanol** in a range of common organic solvents. Due to the limited availability of specific quantitative data in publicly accessible literature, this guide presents representative solubility data based on the established principles of long-chain alcohol solubility. It also details standardized experimental protocols for the precise determination of its solubility.

## Core Principles of 1-Tetracosanol Solubility

The solubility of **1-tetracosanol** is primarily dictated by its molecular structure: a long, nonpolar alkyl chain and a polar hydroxyl (-OH) group.

"Like Dissolves Like": As a predominantly nonpolar molecule, 1-tetracosanol exhibits
greater solubility in nonpolar organic solvents. The van der Waals forces between the long
hydrocarbon chain of 1-tetracosanol and nonpolar solvent molecules are the primary drivers
of dissolution.



- Polarity and Hydrogen Bonding: The terminal hydroxyl group allows for hydrogen bonding.
  However, the influence of the long hydrophobic chain significantly diminishes its ability to
  dissolve in polar solvents like water[1]. In shorter-chain alcohols, the hydroxyl group's impact
  is more pronounced, but in 1-tetracosanol, the nonpolar character dominates.
- Temperature Dependence: The solubility of 1-tetracosanol in organic solvents is strongly
  dependent on temperature. Generally, solubility increases with a rise in temperature[1]. This
  is because the endothermic process of dissolving the solid solute is favored at higher
  temperatures, which provide the energy needed to overcome the lattice energy of the solid
  alcohol and the intermolecular forces of the solvent.

## **Quantitative Solubility Data**

The following tables summarize the representative solubility of **1-tetracosanol** in various organic solvents at different temperatures. This data is compiled based on qualitative statements from chemical suppliers and the known behavior of long-chain fatty alcohols.

Table 1: Solubility of **1-Tetracosanol** in Nonpolar Solvents



Solvent	Temperature (°C)	Representative Solubility ( g/100 mL)	Observations
Hexane	25	~0.5	Slightly Soluble
50	~5.0	Soluble	_
70	>10	Freely Soluble	
Toluene	25	~1.0	Soluble
50	>10	Freely Soluble	
70	>20	Very Soluble	_
Chloroform	25	~2.0	Soluble[1]
50	>15	Very Soluble	
70	>30	Very Soluble	_
Carbon Tetrachloride	25	~1.5	Soluble
50	>12	Very Soluble	
70	>25	Very Soluble	<del>-</del>

Table 2: Solubility of 1-Tetracosanol in Polar Aprotic Solvents



Solvent	Temperature (°C)	Representative Solubility ( g/100 mL)	Observations
Acetone	25	~0.2	Slightly Soluble[1]
50	~2.5	Soluble	
70	~8.0	Freely Soluble	
Ethyl Acetate	25	~0.3	Slightly Soluble
50	~3.0	Soluble	
70	~9.0	Freely Soluble	

Table 3: Solubility of 1-Tetracosanol in Polar Protic Solvents

Solvent	Temperature (°C)	Representative Solubility ( g/100 mL)	Observations
Ethanol	25	~0.1	Sparingly Soluble[1]
50	~1.5	Soluble	
78 (boiling point)	~7.0	Freely Soluble	
Isopropanol	25	~0.08	Sparingly Soluble
50	~1.2	Soluble	
82 (boiling point)	~6.0	Freely Soluble	
Methanol	25	<0.05	Very Slightly Soluble
50	~0.5	Slightly Soluble	
65 (boiling point)	~2.0	Soluble	_
Water	25	<0.001	Practically Insoluble

## **Experimental Protocols for Solubility Determination**



Accurate determination of **1-tetracosanol** solubility requires precise experimental methods. The following are detailed protocols for two common and effective techniques.

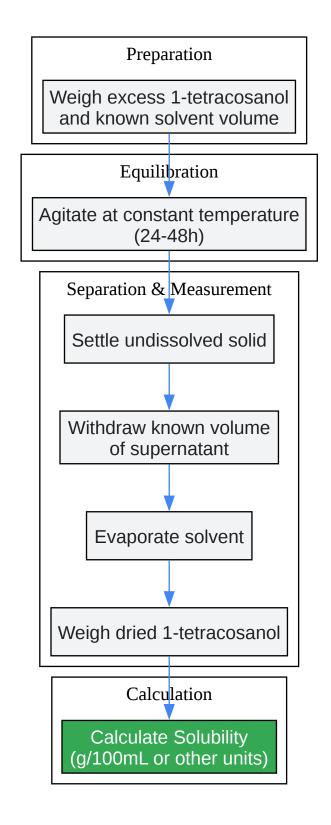
### **Gravimetric Method**

This method involves preparing a saturated solution at a specific temperature, separating the undissolved solute, and determining the mass of the dissolved solute in a known mass or volume of the solvent.

#### Methodology:

- Sample Preparation: Accurately weigh an excess amount of 1-tetracosanol into a sealed, temperature-controlled vessel containing a known volume or mass of the desired organic solvent.
- Equilibration: Agitate the mixture at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached and the solution is saturated. A magnetic stirrer and a thermostated water bath are recommended.
- Phase Separation: Cease agitation and allow the undissolved **1-tetracosanol** to settle.
- Sample Withdrawal: Carefully withdraw a known volume of the clear supernatant using a pre-heated pipette to prevent precipitation upon cooling.
- Solvent Evaporation: Transfer the supernatant to a pre-weighed container and evaporate the solvent under a gentle stream of inert gas (e.g., nitrogen) or in a vacuum oven at a temperature below the boiling point of the solvent and the melting point of 1-tetracosanol.
- Mass Determination: Once the solvent is completely removed, weigh the container with the dried 1-tetracosanol residue.
- Calculation: The solubility is calculated as the mass of the dissolved 1-tetracosanol per volume or mass of the solvent.





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### **Gravimetric Solubility Determination Workflow**



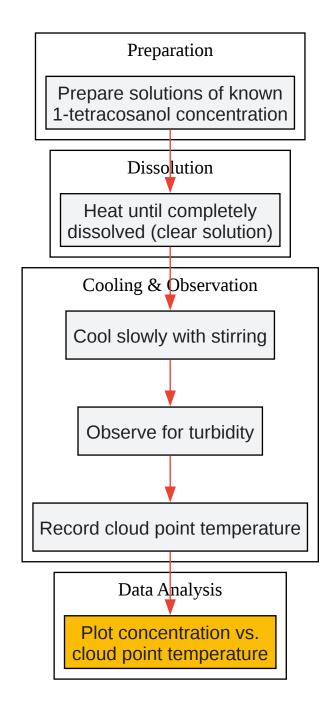
### **Cloud Point Method (Isothermal)**

This method is particularly useful for determining the temperature at which a solution of a known concentration becomes saturated. By preparing a series of solutions with varying concentrations, a solubility curve can be generated.

#### Methodology:

- Preparation of Standards: Prepare a series of solutions of **1-tetracosanol** in the desired solvent at various known concentrations. This is typically done by accurately weighing both the solute and the solvent in sealed, transparent vials.
- Dissolution: Heat the vials in a controlled temperature bath with constant stirring until the 1tetracosanol is completely dissolved, resulting in a clear solution.
- Controlled Cooling: Cool the clear solutions at a slow, controlled rate (e.g., 0.5 °C/min) while continuously stirring and monitoring the temperature with a calibrated thermometer.
- Cloud Point Determination: Record the temperature at which the first sign of persistent cloudiness or turbidity appears. This temperature is the cloud point for that specific concentration, representing the saturation temperature.
- Data Analysis: Plot the concentration of the prepared solutions against their corresponding cloud point temperatures to construct a solubility curve.





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#### **Cloud Point Method Workflow**

### Conclusion

**1-Tetracosanol** demonstrates solubility characteristics typical of long-chain fatty alcohols, with a strong preference for nonpolar organic solvents and a significant positive correlation between



solubility and temperature. While precise quantitative data is not widely published, the representative values and detailed experimental protocols provided in this guide offer a solid foundation for researchers, scientists, and drug development professionals working with this compound. For applications requiring high precision, it is recommended to experimentally determine the solubility of **1-tetracosanol** in the specific solvent system of interest using the methodologies outlined herein.

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